

Application Notes and Protocols for ML365

Stock Solution Preparation

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Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

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Introduction

ML365 is a potent and selective inhibitor of the two-pore domain potassium channel KCNK3 (TASK-1)[1]. It serves as a critical pharmacological tool for investigating the physiological and pathological roles of TASK-1 channels[1]. Accurate and consistent preparation of **ML365** stock solutions is paramount for reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **ML365** due to its high solubilizing capacity for many organic compounds[2][3][4]. These application notes provide a detailed protocol for the preparation, storage, and handling of **ML365** stock solutions in DMSO.

Physicochemical Data and Solubility

Proper stock solution preparation begins with accurate information regarding the compound's properties. The following table summarizes the key physicochemical data for **ML365**.

Property	Value	Source
Molecular Weight	360.41 g/mol	[1][2][5]
Formula	C ₂₂ H ₂₀ N ₂ O ₃	[2][3]
Appearance	White to off-white solid	[1]
CAS Number	947914-18-3	[1][2][3]

ML365 exhibits high solubility in DMSO. However, the reported solubility can vary between suppliers. It is crucial to use fresh, high-quality DMSO, as it is hygroscopic and absorbed moisture can reduce the solubility of the compound[1][2].

Solvent	Maximum Solubility	Source
DMSO	≥ 100 mg/mL (277.46 mM)	[1]
DMSO	72 mg/mL (199.77 mM)	[2]
DMSO	50 mg/mL	[3]
DMSO	45 mg/mL (124.86 mM)	[5]
DMSO	36.04 mg/mL (100 mM)	

Experimental Protocol: Preparation of a 10 mM ML365 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **ML365** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro assays.

Materials:

- **ML365** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Water bath sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

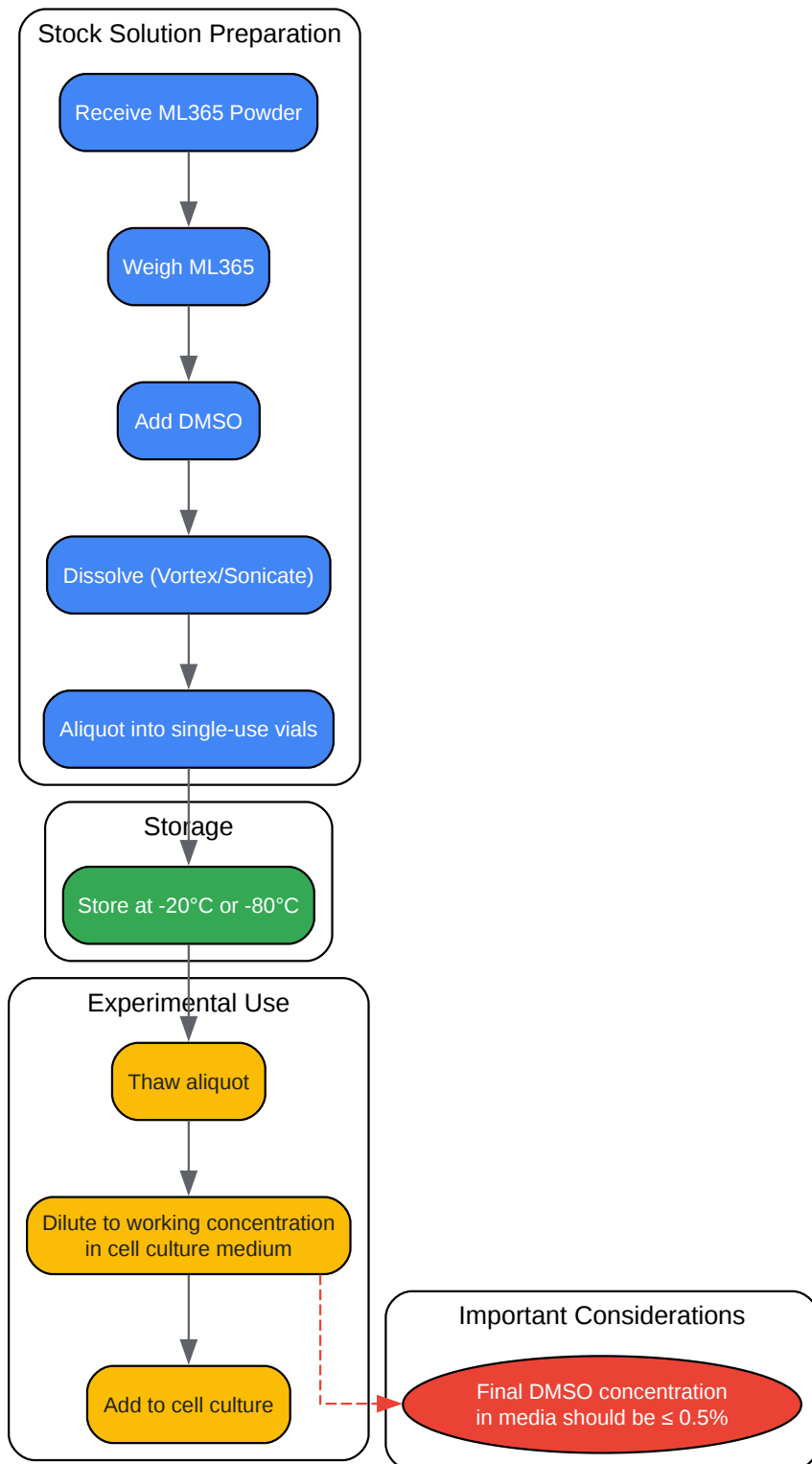
- Pre-weighing Preparation: Before opening the vial of **ML365**, centrifuge it briefly to ensure all the powder is collected at the bottom[6].
- Weighing **ML365**: Carefully weigh the desired amount of **ML365** powder in a sterile microcentrifuge tube using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.604 mg of **ML365**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 360.41 \text{ g/mol} = 3.604 \text{ mg}$
- Adding DMSO: Add the appropriate volume of sterile DMSO to the tube containing the **ML365** powder. For a 10 mM stock solution from 3.604 mg of **ML365**, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the **ML365** is completely dissolved[7]. If the compound does not dissolve completely with vortexing, brief sonication in a water bath or gentle warming (up to 37°C) can be applied to aid dissolution[1][7]. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes[2][6][8].

- Storage Conditions: Store the aliquots of the **ML365** stock solution at -20°C or -80°C. Under these conditions, the stock solution is stable for at least one year[1][2][5]. For short-term storage (up to one month), -20°C is sufficient[2][9]. For long-term storage (up to two years), -80°C is recommended[1].

Workflow for Stock Solution Preparation and Use

The following diagram illustrates the general workflow from receiving the solid compound to its application in a cell-based assay.

ML365 Stock Solution Workflow



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Caption: Workflow for preparing and using **ML365** stock solution.

Application in Cell Culture

When preparing working solutions for cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium. It is critical to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically $\leq 0.5\%$ (v/v)[6][9]. A vehicle control (culture medium with the same final concentration of DMSO) should always be included in experiments to account for any effects of the solvent on the cells[7]. If precipitation occurs upon dilution into aqueous media, gentle mixing or warming may help to redissolve the compound[7].

Safety Precautions

- Always wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses, when handling **ML365** and DMSO.
- DMSO can facilitate the absorption of other chemicals through the skin[10]. Handle with caution.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **ML365** for complete safety and handling information.

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